

Technical Guide: Safety and Handling of 2-Bromo-1-tert-butyl-4-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1-tert-butyl-4-nitrobenzene

Cat. No.: B1267598

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Bromo-1-tert-butyl-4-nitrobenzene** (CAS No: 6310-17-4). The information herein is compiled from safety data sheets and regulatory guidelines to ensure safe laboratory practices.

Chemical Identification and Physical Properties

Property	Value	Source
IUPAC Name	2-bromo-1-tert-butyl-4-nitrobenzene	--INVALID-LINK--
Molecular Formula	C10H12BrNO2	--INVALID-LINK--
Molecular Weight	258.11 g/mol	--INVALID-LINK--
Melting Point	93-94 °C	--INVALID-LINK--
Boiling Point	298 °C at 760 mmHg	--INVALID-LINK--
Appearance	Not explicitly stated, but related compounds are off-white to brown powders.	--INVALID-LINK--
Solubility	The tert-butyl group enhances solubility in nonpolar solvents. Nitrobenzene, a related compound, is readily soluble in most organic solvents like ethanol, ether, and benzene, with low solubility in water.	--INVALID-LINK--, --INVALID-LINK--

Hazard Identification and Classification

2-Bromo-1-tert-butyl-4-nitrobenzene is classified as hazardous. The following table summarizes its GHS classification.^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

GHS Pictograms:

 alt text

Signal Word: Warning

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling this chemical is crucial to minimize exposure.

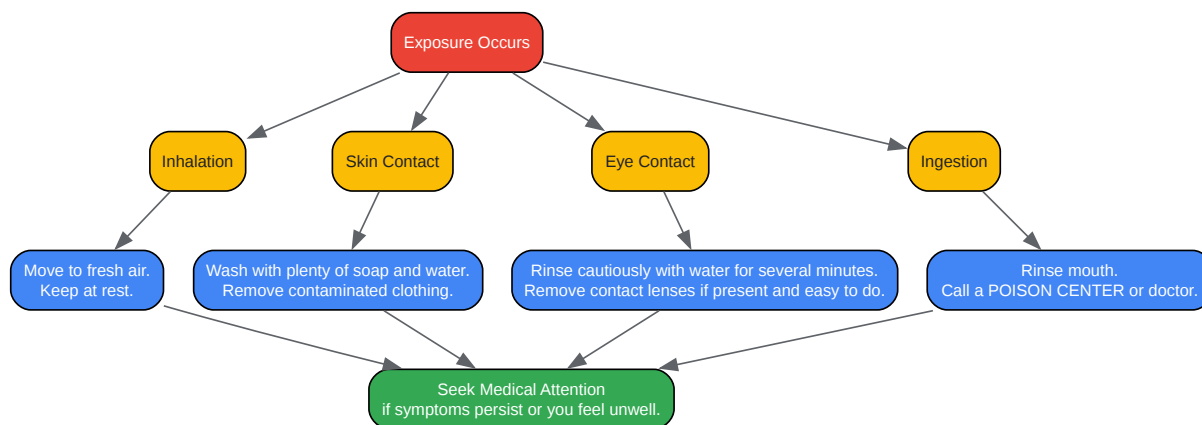
Caption: A stepwise workflow for the safe handling of **2-Bromo-1-tert-butyl-4-nitrobenzene**.

Personal Protective Equipment (PPE):

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Chemical safety goggles or a face shield.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	Inspect gloves before use.
Respiratory	Use in a well-ventilated area. If dust is generated or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.	Follow OSHA respirator regulations in 29 CFR 1910.134.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.



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Caption: First aid procedures for different routes of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[2]

Storage and Disposal

Storage:

- Store in a well-ventilated place.[2]
- Keep container tightly closed.[2]
- Store locked up.[2]
- Store in a dry, cool place.[3]
- Store away from incompatible materials such as strong oxidizing agents.[2][4]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[2]
- Waste is classified as hazardous. Dispose of in accordance with local, regional, and national regulations.[5]

Firefighting and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[2]
- Hazardous Combustion Products: May include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen bromide.[2][6]

Accidental Release:

- Personal Precautions: Avoid dust formation and contact with skin and eyes. Use personal protective equipment and ensure adequate ventilation.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3]

- Containment and Cleanup: Collect and arrange for disposal. Keep in suitable, closed containers.[3]

Experimental Protocols for Toxicity Assessment

The following are summaries of OECD guidelines for assessing the toxicity of chemicals like **2-Bromo-1-tert-butyl-4-nitrobenzene**.

Acute Oral Toxicity - OECD Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance without using mortality as the primary endpoint.

- Principle: A stepwise procedure where groups of animals of a single sex (usually female rats) are dosed at fixed dose levels (5, 50, 300, and 2000 mg/kg).[1] The aim is to identify a dose that produces evident toxicity without mortality.[1]
- Sighting Study: An initial study with single animals is conducted to determine the appropriate starting dose for the main study.[1]
- Main Study: Groups of animals are dosed at the selected starting dose. Depending on the outcome (presence or absence of toxicity), further groups may be dosed at higher or lower fixed doses.[7]
- Observations: Animals are observed for a minimum of 14 days for signs of toxicity.[8] Body weight is measured weekly.[7] A gross necropsy is performed on all animals at the end of the study.[7]

Acute Dermal Toxicity - OECD Guideline 402

This guideline details the procedure for assessing the potential adverse effects of a substance following a single, short-term dermal exposure.

- Principle: The test substance is applied to a small area of the skin of an animal (typically a rat, rabbit, or guinea pig) for 24 hours.[9]

- Procedure: A stepwise procedure is used, often starting with a limit test at a high dose to determine if the substance has low toxicity.[10] If toxicity is observed, a full study with multiple dose levels is conducted.[10]
- Observations: Animals are observed for at least 14 days for signs of toxicity and mortality. [10] Body weights are recorded, and a gross necropsy is performed on all animals.[10]

Acute Inhalation Toxicity - OECD Guideline 403

This guideline is used to evaluate the health hazards of a substance upon inhalation.

- Principle: Animals (usually rats) are exposed to the test substance as a gas, vapor, or aerosol in a dynamic inhalation chamber for a defined period (typically 4 hours).[11][12]
- Protocols: Two main protocols are described: a traditional LC50 (median lethal concentration) test and a Concentration x Time (C x T) protocol.[12][13]
- Observations: Following exposure, animals are observed for at least 14 days for mortality, clinical signs of toxicity, and changes in body weight.[11][12] A full necropsy is performed at the end of the observation period.[12]

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-Bromo-1-tert-butyl-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267598#2-bromo-1-tert-butyl-4-nitrobenzene-safety-and-handling-precautions]

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